

# A Comparative Performance Evaluation of ZnS-Based vs. TiO<sub>2</sub>-Based Photocatalysts

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## Compound of Interest

Compound Name: Zinc sulfide

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This guide provides an objective comparison of the photocatalytic performance of **Zinc Sulfide** (ZnS)-based and Titanium Dioxide (TiO<sub>2</sub>)-based photocatalysts. The information presented is supported by experimental data to aid in the selection of appropriate materials for various research and development applications, particularly in the degradation of organic pollutants.

## Fundamental Principles of Photocatalysis

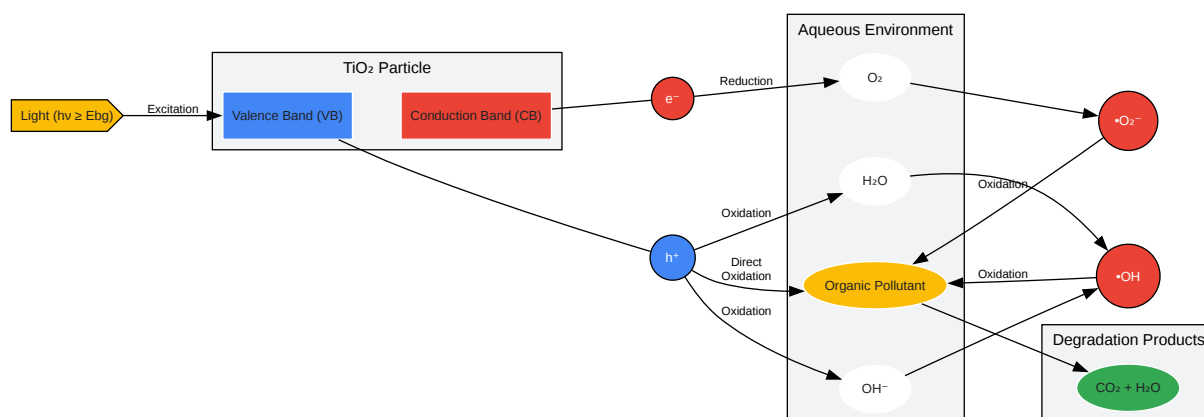
Both TiO<sub>2</sub> and ZnS are semiconductor materials widely utilized in photocatalysis. The fundamental mechanism involves the generation of electron-hole pairs upon irradiation with light of sufficient energy (i.e., energy greater than the semiconductor's band gap). These charge carriers migrate to the catalyst's surface and initiate redox reactions. The holes (h<sup>+</sup>) in the valence band (VB) can oxidize water or hydroxide ions to produce highly reactive hydroxyl radicals (•OH), while electrons (e<sup>-</sup>) in the conduction band (CB) can reduce adsorbed oxygen to form superoxide anion radicals (•O<sub>2</sub><sup>-</sup>).<sup>[1][2]</sup> These reactive oxygen species (ROS) are powerful oxidizing agents capable of degrading a wide range of organic pollutants into simpler, less harmful substances like CO<sub>2</sub> and H<sub>2</sub>O.<sup>[2]</sup>

Titanium dioxide, particularly in its anatase crystalline form, is a benchmark photocatalyst due to its high stability, non-toxicity, and cost-effectiveness.<sup>[1][3]</sup> Its photocatalytic action is primarily activated by UV light, corresponding to its wide band gap of approximately 3.2 eV.<sup>[1]</sup> **Zinc sulfide** is another important n-type semiconductor with a large band gap (around 3.6-3.8 eV), also demonstrating significant photocatalytic potential, especially under UV irradiation.<sup>[4]</sup>

The primary limitation for both materials is their wide band gap, which restricts their activation to the UV portion of the solar spectrum (about 5% of sunlight).[3] Consequently, much research has focused on modifying these materials—through doping, creating composites, or forming heterojunctions—to enhance their efficiency and extend their light absorption into the visible range.

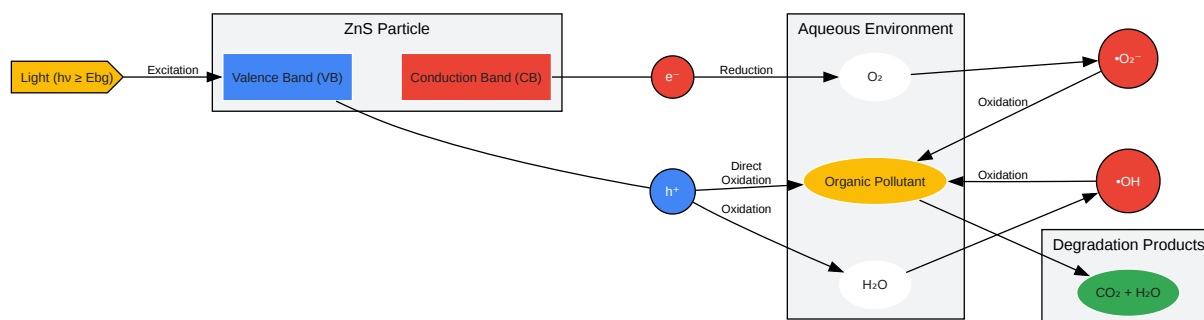
## Photocatalytic Mechanisms

The diagrams below illustrate the signaling pathways for the generation of reactive oxygen species by TiO<sub>2</sub> and ZnS photocatalysts.



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Caption: Photocatalytic mechanism of TiO<sub>2</sub>.



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Caption: Photocatalytic mechanism of ZnS.

## Performance Comparison Data

The following table summarizes experimental data from various studies, comparing the performance of ZnS-based, TiO<sub>2</sub>-based, and composite photocatalysts in the degradation of organic dyes.

Photocatalyst	Target Pollutant	Light Source	Degradation Efficiency (%)	Time (min)	Optimal pH	Catalyst Dose	Rate Constant (k) (min <sup>-1</sup> )	Reference
TiO <sub>2</sub> (nano)	Acid Blue 113	UV	95.3	29.78	6.56	42 mg	Not Reported	[5]
ZnS (nano)	Acid Blue 113	UV	17.3	30.00	4.32	60 mg	Not Reported	[5]
ZnS/TiO <sub>2</sub> (nano)	Acid Blue 113	UV-A	99.0	27.32	6.18	37 mg	Not Reported	[5]
ZnS/TiO <sub>2</sub> (N <sub>2</sub> -plasma)	Acid Blue 113	UV	~95	25	Not Reported	Not Reported	Not Reported	[6]
ZnS/TiO <sub>2</sub> (untreated)	Acid Blue 113	UV	46	25	Not Reported	Not Reported	Not Reported	[6]
TiO <sub>2</sub> (Degussa P25)	Orange II	Visible (400nm)	Not Reported	Not Reported	Not Reported	Not Reported	0.0022	[7]
ZnS (sphalerite)	Orange II	Visible (400nm)	Not Reported	Not Reported	Not Reported	Not Reported	Not Reported	[7]
ZnS/TiO <sub>2</sub>	Orange II	Visible (400nm)	Not Reported	Not Reported	Not Reported	Not Reported	0.0069	[7]
TiO <sub>2</sub>	Tartrazine	Solar	>97	150	Free	0.56 mg/cm <sup>2</sup>	0.0226	[8]

ZnO	Tartrazine	Solar	>97	150	Free	0.56 mg/cm <sup>2</sup>	0.0490	[8]
ZnS-TGA	Methyl Orange	UV	81.37	6	Not Reported	Not Reported	Not Reported	[9]
ZnO	Methylene Blue	Visible	97.5	60	Not Reported	Not Reported	Not Reported	[10]
Black TiO <sub>2</sub>	Methylene Blue	Visible	90.0	60	Not Reported	Not Reported	Not Reported	[10]

\*Note: ZnO is included for comparative context as it shares some properties with ZnS and is often compared with TiO<sub>2</sub>.

#### Analysis of Performance Data:

- Bare Catalysts: Under UV light, nano TiO<sub>2</sub> demonstrates significantly higher photocatalytic activity (95.3% degradation) for Acid Blue 113 compared to nano ZnS (17.3%).[\[5\]](#) However, other studies comparing ZnO and TiO<sub>2</sub> for different dyes show that ZnO can be more effective.[\[8\]](#)[\[10\]](#)[\[11\]](#)
- Composite Catalysts (ZnS/TiO<sub>2</sub>): The formation of a ZnS/TiO<sub>2</sub> heterojunction consistently leads to enhanced photocatalytic performance under both UV and visible light.[\[5\]](#)[\[7\]](#)[\[12\]](#) For Acid Blue 113, the ZnS/TiO<sub>2</sub> nanocomposite achieved 99.0% removal, surpassing both individual components while requiring a lower catalyst dose and shorter irradiation time.[\[5\]](#) This enhancement is attributed to improved charge separation, where photogenerated electrons and holes are spatially separated at the interface, reducing recombination rates.[\[6\]](#)
- Surface Modification: Modifying the surface of a composite, for instance through nitrogen plasma treatment of ZnS/TiO<sub>2</sub>, can further boost efficiency, nearly doubling the degradation rate compared to the untreated composite.[\[6\]](#)

- **Visible Light Activity:** While both bare  $\text{TiO}_2$  and  $\text{ZnS}$  have limited activity under visible light, their composites can show significantly improved performance. A  $\text{ZnS}/\text{TiO}_2$  composite demonstrated a degradation rate constant for Orange II dye that was over three times higher than that of the commercial standard, Degussa P25  $\text{TiO}_2$ .<sup>[7]</sup>

## Experimental Protocols

A standardized protocol is crucial for the reproducible evaluation of photocatalyst performance. The following section outlines a general methodology for assessing the degradation of an organic pollutant in an aqueous solution.

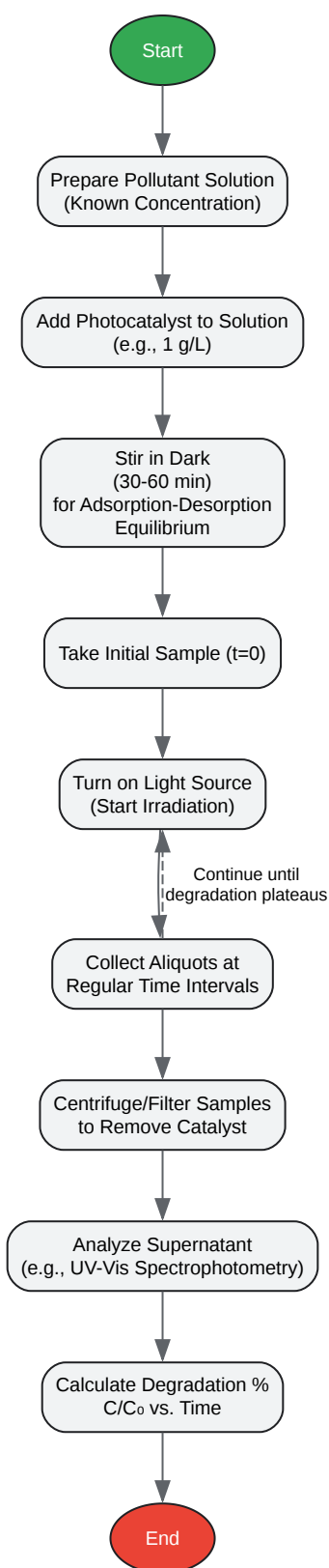
### A. Materials and Reagents:

- Photocatalyst powder (e.g.,  $\text{TiO}_2$ ,  $\text{ZnS}$ , or  $\text{ZnS}/\text{TiO}_2$ )
- Model organic pollutant (e.g., Methylene Blue, Rhodamine B, Phenol)
- Deionized (DI) water
- Acids and bases for pH adjustment (e.g.,  $\text{HCl}$ ,  $\text{NaOH}$ )
- High-purity compressed air or oxygen (if required)

### B. Photocatalytic Reactor Setup:

- A reactor vessel, typically made of quartz or borosilicate glass to allow light penetration.
- A light source positioned at a fixed distance from the reactor (e.g., Xenon lamp with filters for simulated solar light, or a UV lamp).<sup>[13][14]</sup>
- A magnetic stirrer to ensure a homogenous suspension of the catalyst.
- A cooling system (e.g., water jacket) to maintain a constant temperature.
- Gas inlet/outlet if the reaction atmosphere needs to be controlled.

### C. Experimental Workflow:



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Caption: General experimental workflow for photocatalysis.

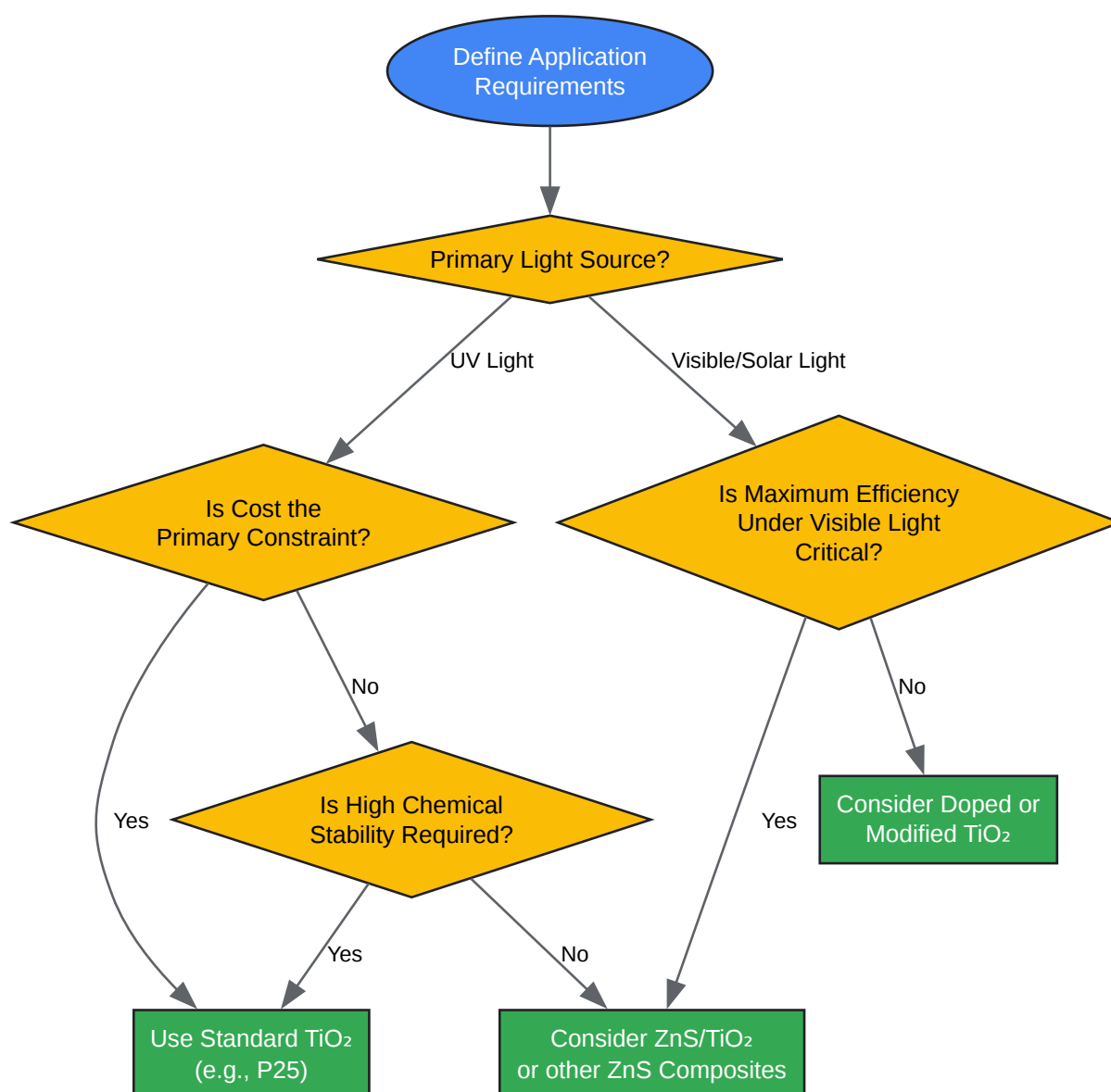
#### D. Detailed Procedure:

- **Preparation:** A specific volume of the pollutant solution with a known initial concentration (e.g., 20 ppm) is placed into the photoreactor.[13]
- **Catalyst Dispersion:** A predetermined amount of the photocatalyst (e.g., 50 mg in 50 mL, for a 1 g/L concentration) is added to the solution.[13]
- **Equilibrium:** The suspension is stirred in complete darkness for 30-60 minutes. This step is critical to establish an adsorption-desorption equilibrium between the pollutant and the catalyst surface.[15] An initial sample is taken at the end of this phase to determine the concentration after adsorption ( $C_0$ ).
- **Photoreaction:** The light source is switched on to initiate the photocatalytic reaction. The suspension is kept under constant stirring.
- **Sampling:** Aliquots (e.g., 3 mL) are withdrawn from the reactor at regular time intervals (e.g., 5, 10, 15, 30, 60 min).[13]
- **Analysis:** Each sample is immediately centrifuged or filtered to remove the catalyst particles. The concentration of the pollutant in the clear supernatant is then measured using an appropriate analytical technique, such as UV-Vis spectrophotometry at the wavelength of maximum absorbance for the specific dye.[13]
- **Data Evaluation:** The degradation efficiency is calculated as:  $\text{Efficiency (\%)} = [(C_0 - C_t) / C_0] * 100$ , where  $C_0$  is the initial concentration after the dark phase and  $C_t$  is the concentration at time 't'.

## Logical Guide for Catalyst Selection

The choice between ZnS-based and TiO<sub>2</sub>-based photocatalysts depends on several factors, including the target application, available light source, and cost considerations. The following diagram provides a logical flow for making this selection.





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Caption: Logical flow for photocatalyst selection.

## Conclusion

Both TiO<sub>2</sub> and ZnS are effective semiconductor photocatalysts, primarily activated by UV light in their pure forms. While TiO<sub>2</sub> is often considered the industry standard due to its exceptional stability and low cost, its performance can be matched or even surpassed under certain conditions.

Experimental data consistently show that creating ZnS/TiO<sub>2</sub> composites or heterojunctions is a highly effective strategy to enhance photocatalytic activity. These composites benefit from improved charge separation and can extend light absorption into the visible spectrum, making them more efficient for solar-driven applications. The choice of photocatalyst should therefore be guided by the specific requirements of the application, including the target pollutant, the available light source, and the desired efficiency. For applications demanding the highest performance, particularly under solar or visible light, ZnS-based composites represent a promising alternative to traditional TiO<sub>2</sub>.

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## References

- 1. titantio2.com [titantio2.com]
- 2. mdpi.com [mdpi.com]
- 3. Ti o2 as photocatalyst | PPTX [slideshare.net]
- 4. researchgate.net [researchgate.net]
- 5. Application of nanoscale ZnS/TiO<sub>2</sub> composite for optimized photocatalytic decolorization of a textile dye | Journal of Applied Research and Technology. JART [elsevier.es:443]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. iaras.org [iaras.org]
- 9. Fast and effective catalytic degradation of an organic dye by eco-friendly capped ZnS and Mn-doped ZnS nanocrystals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Green Synthesis of ZnO and Black TiO<sub>2</sub> Materials and Their Application in Photodegradation of Organic Pollutants - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]

- 13. A Complete Method for Evaluating the Performance of Photocatalysts for the Degradation of Antibiotics in Environmental Remediation [jove.com]
- 14. Recommendations for improving the experimental protocol for the determination of photocatalytic activity by nitric oxide oxidation measurements - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Photocatalytic Activity: Experimental Features to Report in Heterogeneous Photocatalysis | MDPI [mdpi.com]
- To cite this document: BenchChem. [A Comparative Performance Evaluation of ZnS-Based vs. TiO<sub>2</sub>-Based Photocatalysts]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7820697#performance-evaluation-of-zns-based-vs-tio2-based-photocatalysts]

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